

# Technical Support Center: AC 187 (Silquest A-187)

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## Compound of Interest

Compound Name: AC 187

Cat. No.: B7909913

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This technical support guide provides information on the stability and storage of **AC 187**, also known as Silquest A-187, an epoxy-functional silane. The following frequently asked questions (FAQs) and troubleshooting guide are intended for researchers, scientists, and professionals in drug development who may be using this compound in material science applications.

## Frequently Asked Questions (FAQs)

Q1: What is **AC 187** (Silquest A-187)?

**AC 187**, commercially known as Silquest A-187, is an epoxy-functional silane with the CAS number 2530-83-8.<sup>[1][2]</sup> It is primarily used as an adhesion promoter in various applications, including coatings, sealants, and adhesives.<sup>[3][4]</sup> Its chemical structure allows it to act as a bonding agent between inorganic substrates and organic resins.<sup>[3][4]</sup>

Q2: What are the recommended storage conditions for **AC 187**?

For optimal stability, **AC 187** should be stored in a tightly closed container in a cool, dry place.<sup>[1][4]</sup> The recommended storage temperature is ambient, specifically above 5°C.<sup>[1][2]</sup>

Q3: What is the shelf life and stability of **AC 187**?

The product is chemically stable under standard ambient conditions (room temperature).<sup>[4]</sup> Urethane applications using Silquest A-187 have shown improved shelf stability compared to

those using amino silane alternatives.<sup>[3][4][5]</sup> For specific shelf life details, it is recommended to review the Certificate of Analysis provided by the supplier.

Q4: Is **AC 187** soluble in common laboratory solvents?

After hydrolysis, Silquest A-187 is soluble in water, alcohol, acetone, and most aliphatic esters at typical application levels (under 5%).<sup>[4][5]</sup> The hydrolysis process releases methanol.<sup>[4]</sup>

## Troubleshooting Guide

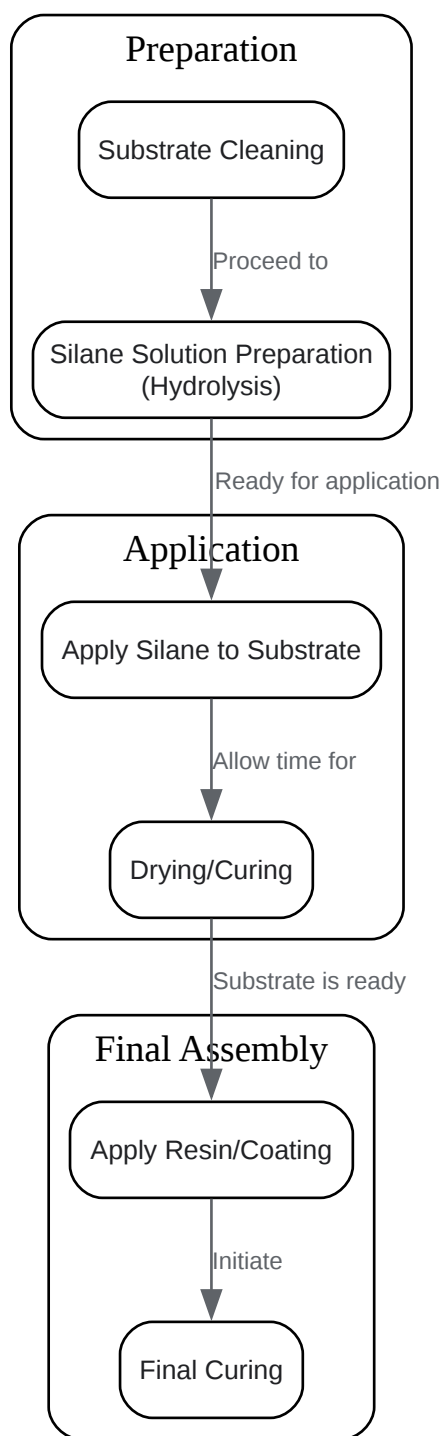
Issue	Possible Cause	Recommended Solution
Poor adhesion performance	Improper storage leading to degradation of the silane.	Ensure the product has been stored in a tightly closed container in a dry environment. Verify that the storage temperature has been maintained above 5°C.
Incorrect concentration or use level.	The typical use level for Silquest A-187 ranges from 0.2 to 1.5 parts by weight (pbw), depending on the application. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> Refer to specific application guidelines for optimal concentration.	
Yellowing of the final product	Use of an inappropriate adhesion promoter.	Silquest A-187 is noted for its non-yellowing adhesion properties in many resin systems, making it a suitable alternative to amino silanes which can cause yellowing. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Inconsistent results between experiments	Variation in the hydrolysis of the silane.	Silquest A-187 has a very fast hydrolysis rate. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> Ensure consistent mixing times and environmental conditions (e.g., humidity) to achieve uniform hydrolysis.

## Physicochemical Properties of AC 187 (Silquest A-187)

Property	Value
CAS Number	2530-83-8
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O <sub>5</sub> Si[1]
Molecular Weight	236.34 g/mol [1]
Boiling Point	120 °C (248 °F)[1]
Melting Point	< -70 °C (< -94 °F)[1]
Flash Point	113 °C (235 °F) - closed cup[1]
Specific Gravity (25/25°C)	1.065 - 1.069[5]

## Experimental Workflow: General Use as an Adhesion Promoter

The following diagram illustrates a generalized workflow for the application of **AC 187** as an adhesion promoter.



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Generalized workflow for using **AC 187** as an adhesion promoter.

Disclaimer: The information provided here is based on publicly available data for Silquest A-187. There is no indication from the search results that **AC 187** is a compound for biological

research or drug development, and thus no information on signaling pathways is available. Researchers should always consult the manufacturer's safety data sheet (SDS) and technical documentation for detailed handling and safety information.[1]

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